

Technical Support Center: Isofagomine D-Tartrate Solutions

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Compound of Interest

Compound Name: *Isofagomine D-Tartrate*

CAS No.: 957230-65-8

Cat. No.: B563774

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the long-term stability of **Isofagomine D-Tartrate** solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Isofagomine D-Tartrate**?

For long-term storage, solid **Isofagomine D-Tartrate** powder should be stored at -20°C in a tightly sealed container, protected from moisture.^[1] Under these conditions, the compound is stable for at least two to four years.^{[1][2]} Short-term storage at room temperature is also possible.^[3]

Q2: How should I prepare and store **Isofagomine D-Tartrate** solutions?

Isofagomine D-Tartrate is soluble in Dimethyl sulfoxide (DMSO), Phosphate-Buffered Saline (PBS) at pH 7.2, and slightly heated water.^{[2][3]} For aqueous solutions, it is recommended to use a 0.22 µm filter for sterilization before use.^[4]

Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[1]
[4] To maintain stability, it is crucial to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles.[4]

Q3: What solvents are compatible with **Isofagomine D-Tartrate**?

Isofagomine D-Tartrate is soluble in the following solvents:

- DMSO: 2 mg/ml[1][2]
- PBS (pH 7.2): 5 mg/ml[2]
- Water: Soluble with slight heating[3]

Q4: What is the known stability of **Isofagomine D-Tartrate** in its solid form?

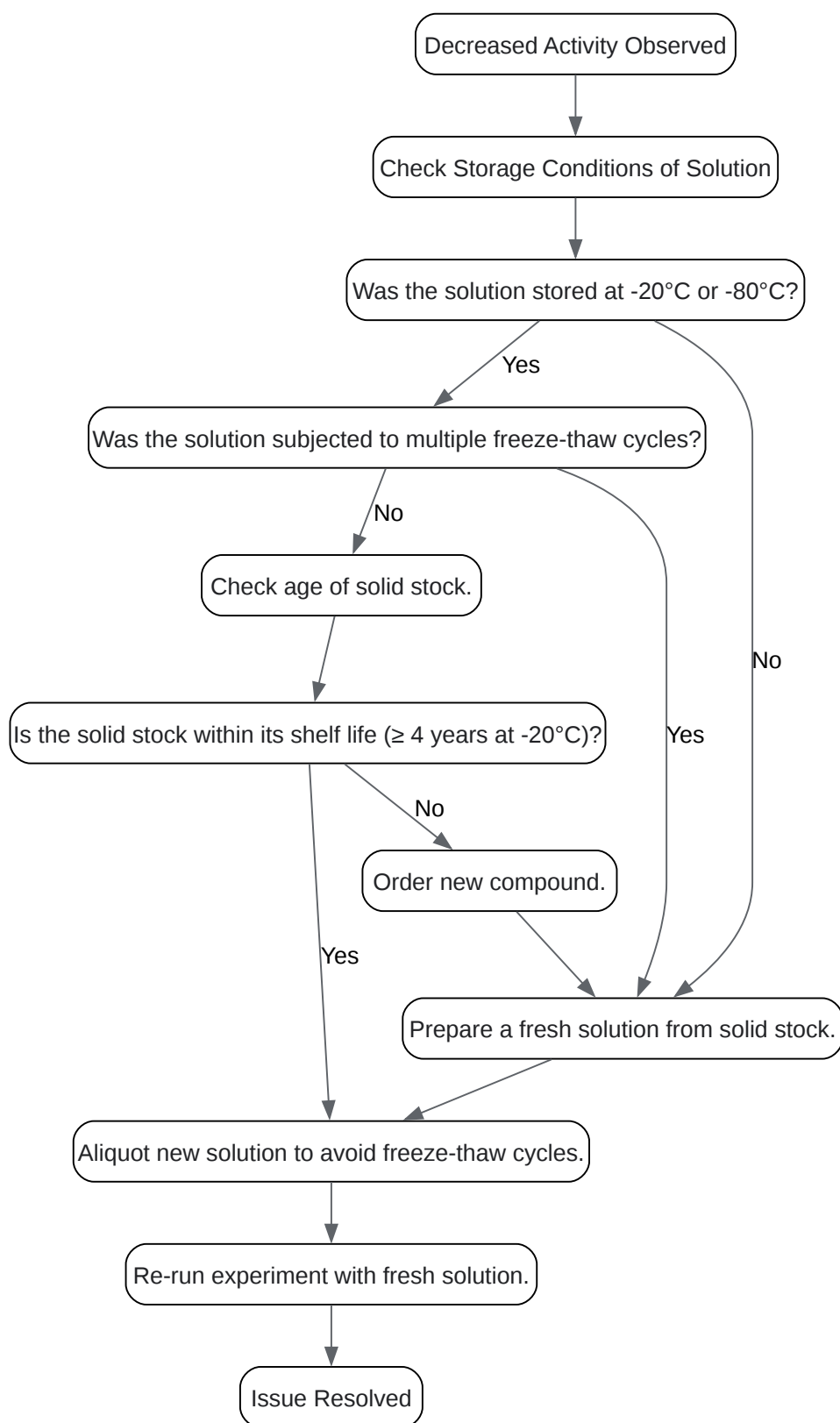
The solid form of **Isofagomine D-Tartrate** is highly stable, with a shelf life of at least four years when stored at -20°C.[2]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and storage of **Isofagomine D-Tartrate** solutions.

Issue 1: Decreased activity of Isofagomine D-Tartrate solution in my experiment.

This could be due to degradation of the compound. Follow this troubleshooting workflow:



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Caption: Troubleshooting workflow for decreased compound activity.

Issue 2: Precipitation observed in my Isofagomine D-Tartrate solution upon thawing.

Precipitation can occur if the compound's solubility limit is exceeded or if the solvent is not appropriate for long-term storage at low temperatures.

- **Warm the Solution:** Gently warm the solution to room temperature and vortex to see if the precipitate redissolves.
- **Solvent Check:** Ensure the solvent used is appropriate and the concentration is not above the recommended solubility limits (see Q3). For aqueous solutions, slight heating may be required for complete dissolution.^[3]
- **Fresh Preparation:** If precipitation persists, it is best to prepare a fresh solution.

Stability Data Summary

The following table summarizes the known stability data for **Isofagomine D-Tartrate**.

Form	Storage Temperature	Duration	Stability Notes	Citations
Solid	-20°C	≥ 4 years	Store in a desiccated environment.	^[2]
Solid	-20°C	Up to 2 years	Store desiccated.	^[1]
Solution	-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles.	^{[1][4]}
Solution	-80°C	Up to 6 months	Recommended for stock solutions.	^[4]

Experimental Protocols

While specific degradation pathways for **Isofagomine D-Tartrate** are not detailed in the literature, a general approach to assessing the stability of a compound in solution involves forced degradation studies.

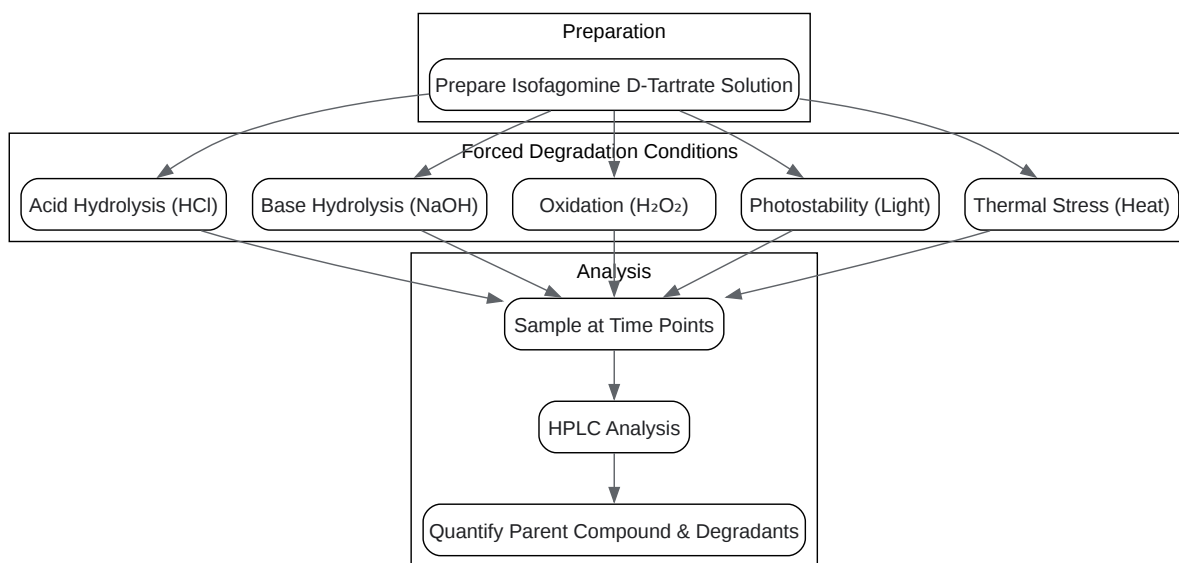
Protocol: Forced Degradation Study

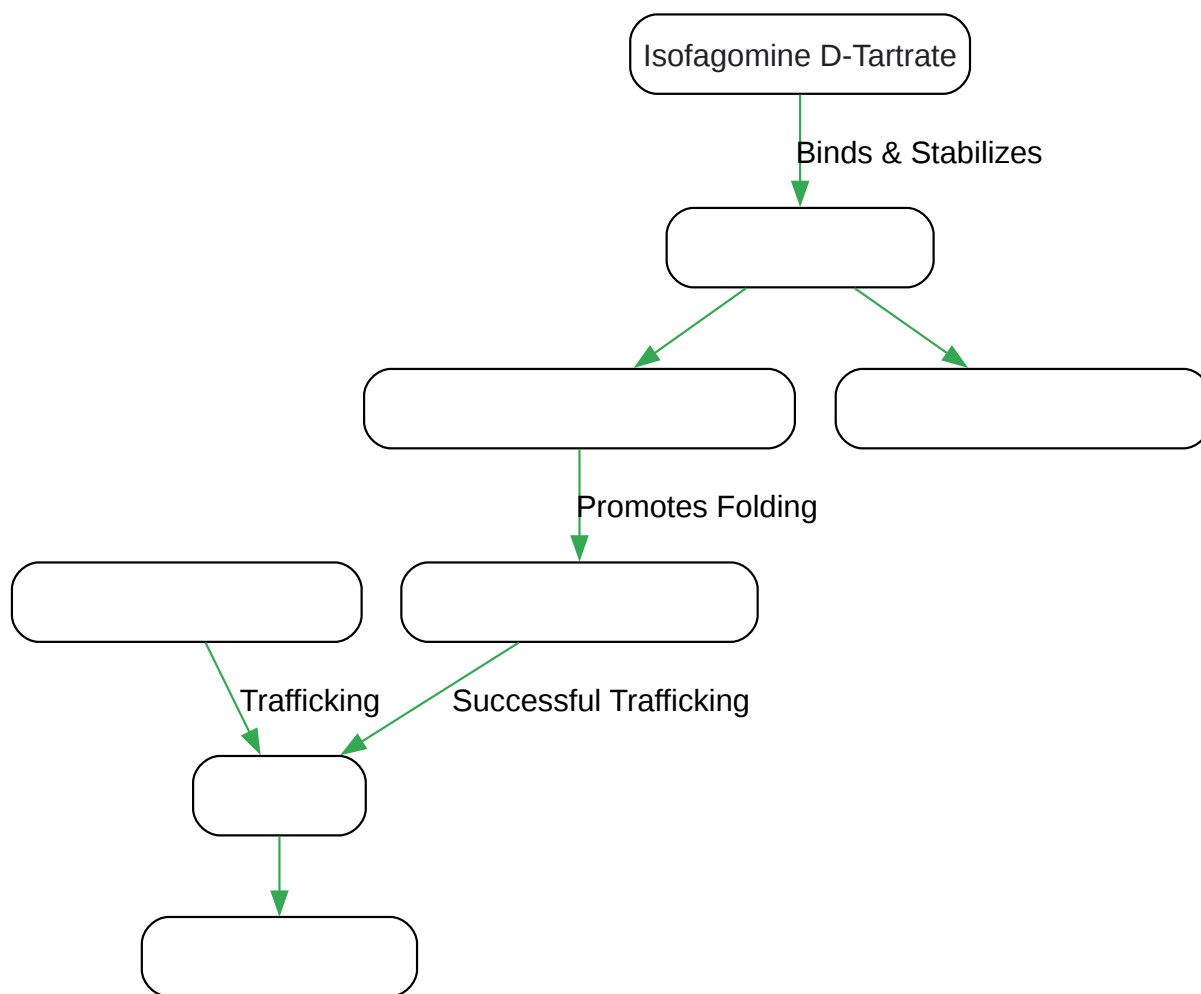
Objective: To determine the intrinsic stability of **Isofagomine D-Tartrate** in solution by exposing it to accelerated degradation conditions.

Methodology:

- **Solution Preparation:** Prepare a stock solution of **Isofagomine D-Tartrate** in the desired solvent (e.g., water, PBS) at a known concentration.
- **Stress Conditions:** Aliquot the stock solution and expose to the following conditions:
 - **Acid Hydrolysis:** Add 0.1 N HCl and incubate at 60°C for 24 hours.
 - **Base Hydrolysis:** Add 0.1 N NaOH and incubate at 60°C for 24 hours.
 - **Oxidation:** Add 3% H₂O₂ and store at room temperature, protected from light, for 24 hours.
 - **Photostability:** Expose to light (ICH Q1B option 2) at room temperature for 24 hours. A control sample should be wrapped in aluminum foil.
 - **Thermal Stress:** Incubate at 60°C for 24 hours, protected from light.
- **Sample Analysis:**
 - At specified time points (e.g., 0, 4, 8, 12, 24 hours), take an aliquot from each stress condition.
 - Neutralize the acidic and basic samples.
 - Analyze all samples by a stability-indicating method, such as High-Performance Liquid Chromatography (HPLC).
- **Data Interpretation:**

- Quantify the remaining percentage of **Isofagomine D-Tartrate**.
- Observe the formation of any degradation products.





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